

# Personal protective equipment for handling 6-Methylnaphthalen-2-ol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 6-Methylnaphthalen-2-ol

Cat. No.: B123276

[Get Quote](#)

## Essential Safety and Handling Guide for 6-Methylnaphthalen-2-ol

FOR IMMEDIATE USE BY RESEARCH, SCIENTIFIC, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety and logistical information for the handling and disposal of **6-Methylnaphthalen-2-ol** (CAS No. 17579-79-2). Adherence to these procedures is essential for ensuring personnel safety and proper environmental containment.

## Hazard Identification and Personal Protective Equipment (PPE)

**6-Methylnaphthalen-2-ol** is classified with the following hazards, which dictate the minimum required PPE:

- H302: Harmful if swallowed[1][2][3]
- H315: Causes skin irritation[2][3]
- H319: Causes serious eye irritation[2][3]
- H335: May cause respiratory irritation[2][3]

The following personal protective equipment is mandatory when handling this compound.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).	To prevent skin contact and irritation.[2][3]
Eye Protection	Safety glasses with side-shields or chemical safety goggles.	To protect against splashes and eye irritation.[2][3]
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved respirator with an appropriate particulate filter is required.	To prevent respiratory tract irritation.[2][3]
Skin and Body Protection	Laboratory coat.	To protect skin and personal clothing from contamination.

## Operational and Handling Plan

### Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.

### Safe Handling Practices:

- Avoid contact with skin and eyes.
- Avoid inhalation of dust or fumes.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

### In Case of Accidental Exposure:

- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the lower and upper eyelids occasionally. Seek medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

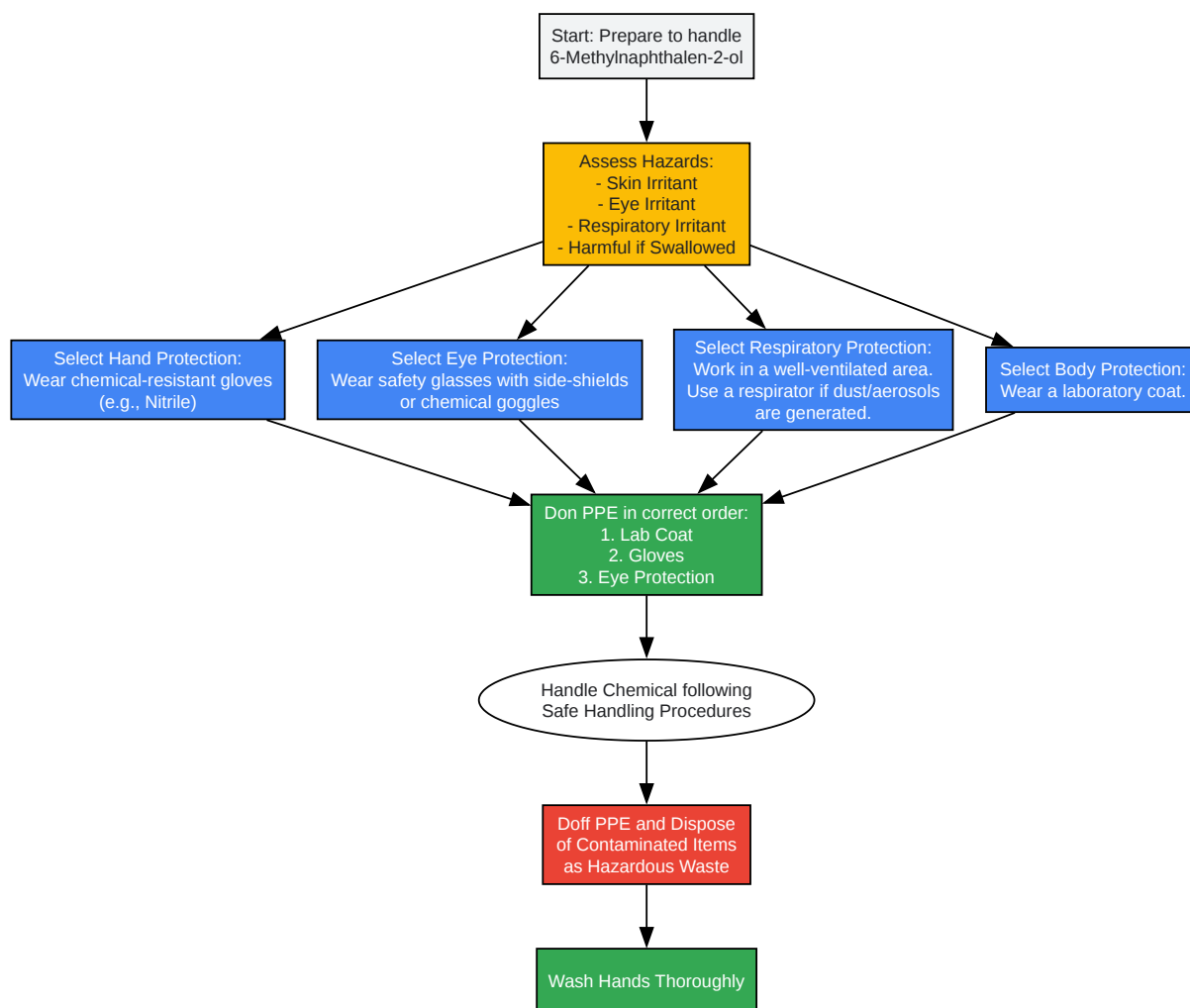
## Disposal Plan

All materials contaminated with **6-Methylnaphthalen-2-ol** must be treated as hazardous waste.

- Waste Segregation: Collect all waste, including contaminated PPE, empty containers, and experimental materials, in a designated and clearly labeled hazardous waste container.
- Container Labeling: The waste container must be labeled with "Hazardous Waste" and the chemical name "**6-Methylnaphthalen-2-ol**".
- Storage: Store the sealed waste container in a designated hazardous waste accumulation area, away from incompatible materials.
- Disposal: Arrange for pickup and disposal by a licensed hazardous waste disposal company, in accordance with all local, state, and federal regulations.

## PPE Selection and Use Workflow

The following diagram outlines the decision-making process for the correct selection and use of PPE when handling **6-Methylnaphthalen-2-ol**.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 6-Methylnaphthalen-2-ol | 17579-79-2 [sigmaaldrich.com]
- 2. 6-Methylnaphthalen-2-ol | 17579-79-2 [sigmaaldrich.com]
- 3. 6-Methylnaphthalen-2-ol | C<sub>11</sub>H<sub>10</sub>O | CID 242834 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling 6-Methylnaphthalen-2-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b123276#personal-protective-equipment-for-handling-6-methylnaphthalen-2-ol]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

